

# BIO-2007817: A Molecular Glue for Parkin Activation - A Technical Guide

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Compound of Interest		
Compound Name:	BIO-2007817	
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This technical guide provides an in-depth overview of **BIO-2007817**, a novel small molecule activator of the E3 ubiquitin ligase Parkin. Mutations in the Parkin gene (PRKN) are a common cause of autosomal recessive early-onset Parkinson's disease. **BIO-2007817** acts as a molecular glue, enhancing the activation of Parkin and offering a promising therapeutic strategy for Parkinson's disease and other neurodegenerative disorders associated with mitochondrial dysfunction.

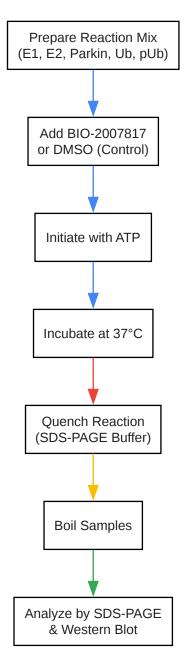
### **Mechanism of Action**

Under normal physiological conditions, the kinase PINK1 accumulates on damaged mitochondria and phosphorylates ubiquitin (pUb) and the ubiquitin-like (Ubl) domain of Parkin. This phosphorylation cascade leads to the recruitment and activation of Parkin, which then ubiquitinates mitochondrial outer membrane proteins, flagging the damaged mitochondria for degradation through a process known as mitophagy.

BIO-2007817 functions as a positive allosteric modulator (PAM) of Parkin. It acts as a "molecular glue" that stabilizes the interaction between phospho-ubiquitin (pUb) and the RING0 domain of Parkin.[1][2][3] This enhanced binding promotes a conformational change in Parkin, leading to the release of its catalytic RING2 domain and subsequent activation of its E3 ligase activity.[2][3][4] This mechanism is particularly significant as it can rescue the function of certain Parkin mutants associated with early-onset Parkinson's disease.[1][3][4]



# Signaling Pathway and Mechanism of Action of BIO-2007817



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